

Application Note: Advanced Handling and Utilization Protocols for N-butyl-4-methylaniline

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Compound of Interest

Compound Name: *N-butyl-4-methylaniline*

CAS No.: 10387-24-3

Cat. No.: B1623857

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Part 1: Executive Summary & Identity Resolution

CRITICAL ADVISORY: This protocol addresses the specific chemical entity **N-butyl-4-methylaniline** (also known as N-butyl-p-toluidine).^[1]

Discrepancy Alert: The CAS number 2465-27-2 provided in some databases often refers to Auramine O (Basic Yellow 2), a complex diarylmethane dye salt. **N-butyl-4-methylaniline** is a distinct secondary amine intermediate.

- If your target is the yellow dye Auramine O: Stop. This protocol is not for you.
- If your target is the liquid amine intermediate: Proceed with this guide. The correct CAS for **N-butyl-4-methylaniline** is 10387-24-3.^{[1][2][3][4]}

Chemical Profile

Property	Specification
Chemical Name	N-butyl-4-methylaniline
Synonyms	N-butyl-p-toluidine; N-(4-methylphenyl)butan-1-amine
CAS Number	10387-24-3 (Correct Identity)
Molecular Formula	C ₁₁ H ₁₇ N
Molecular Weight	163.26 g/mol
Physical State	Pale yellow to brown oily liquid
Boiling Point	~240–260°C (Predicted based on isomers)
Density	~0.94 g/mL (Estimate)
Solubility	Immiscible with water; soluble in DCM, EtOAc, MeOH, Toluene
Stability	Air-sensitive; oxidizes to red/brown N-oxides/impurities upon exposure.

Part 2: Health, Safety, and Environment (HSE) Framework

Toxicological Mechanism: The "Silent Hypoxia"

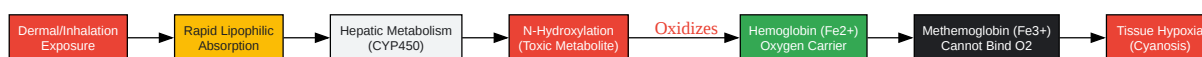
N-butyl-4-methylaniline, like many lipophilic secondary aromatic amines, poses a specific systemic risk: Methemoglobinemia. Unlike simple asphyxiants, this compound does not displace oxygen in the air but chemically alters hemoglobin in the blood.

Mechanism of Action:

- Absorption: The N-butyl chain increases lipophilicity (), facilitating rapid dermal absorption.
- Metabolism: Hepatic CYP450 enzymes N-hydroxylate the amine.

- Oxidation: The metabolite oxidizes Ferrous iron (Fe^{2+}) in hemoglobin to Ferric iron (Fe^{3+}).
- Result: Hemoglobin loses binding capacity. Blood turns chocolate brown.

Visualization: Toxicity Pathway



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Figure 1: Pathophysiological cascade of aromatic amine exposure leading to methemoglobinemia.

PPE & Engineering Controls

- Glove Selection: Standard nitrile gloves may offer insufficient breakthrough time for lipophilic amines.
 - Recommendation: Silver Shield/4H (Laminate) gloves are mandatory for spill cleanup. Double-gloving (Nitrile over Laminate) is recommended for dexterity during synthesis.
- Respiratory: If handling outside a fume hood (not recommended), a full-face respirator with OV (Organic Vapor) cartridges is required.
- Antidote: Ensure Methylene Blue (1% solution) is available in the facility's medical center.

Part 3: Operational Protocols

Storage and Stability

Secondary aromatic amines are prone to auto-oxidation, leading to the formation of colored impurities (often "rose" or "brown" tints).

- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass with a Teflon-lined cap.
- QC Check: If the liquid is dark brown/black, purify via vacuum distillation or silica plug filtration (eluent: 5% EtOAc/Hexanes) before use in sensitive catalysis.

Synthesis Workflow: N-Alkylation/Acylation

N-butyl-4-methylaniline is frequently used as a nucleophile to synthesize tertiary amines (for drug scaffolds) or amides.

Protocol: Synthesis of Tertiary Amine Derivative (General Procedure) This workflow ensures high yield by mitigating oxidation and controlling exotherms.

- Preparation:
 - Flame-dry a 2-neck Round Bottom Flask (RBF).
 - Cool under

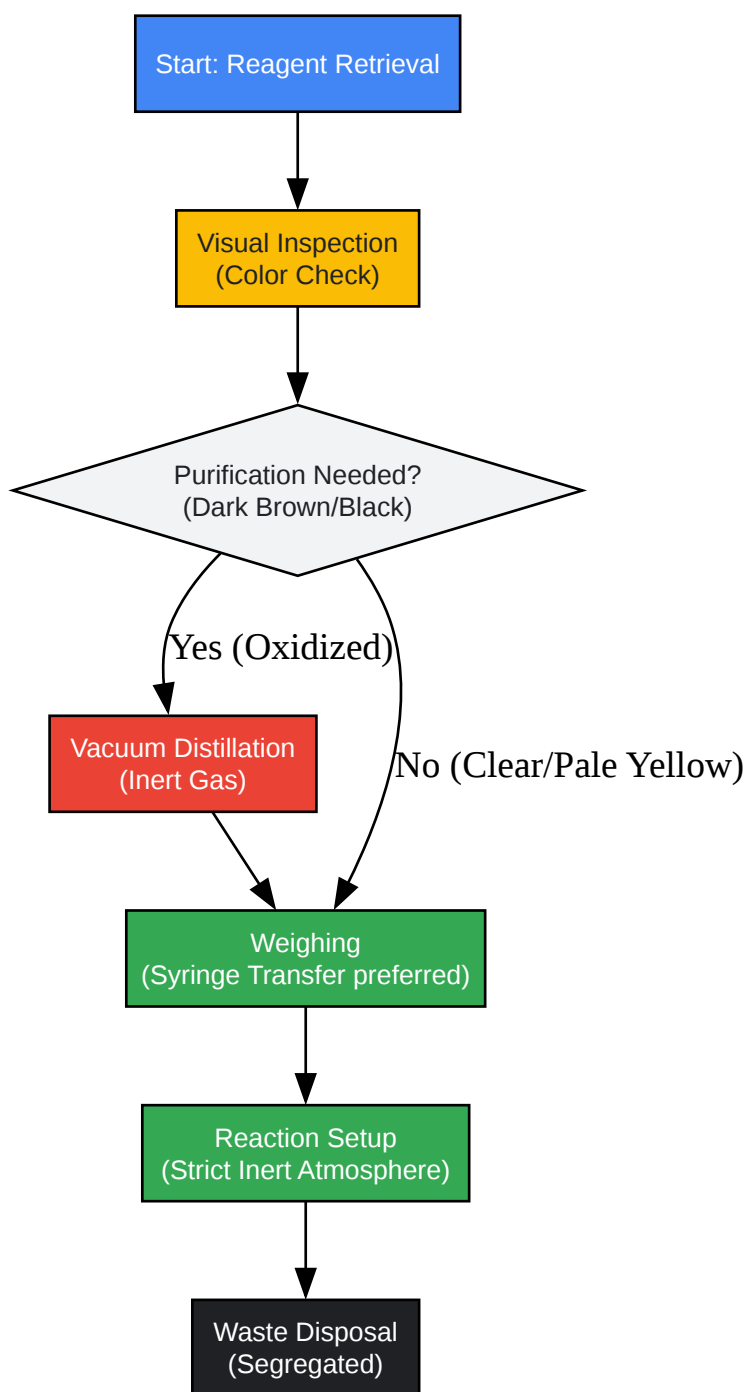
flow.
 - Charge **N-butyl-4-methylaniline** (1.0 eq) and anhydrous solvent (DCM or Toluene).
- Base Addition:
 - Add organic base (e.g., DIPEA or

, 1.2 eq).
 - Note: Inorganic bases (

) require vigorous stirring or phase transfer catalysts.
- Electrophile Addition:
 - Cool to 0°C.
 - Add electrophile (e.g., Acid Chloride or Alkyl Bromide) dropwise.

- Why? Secondary amines are more nucleophilic than primary anilines but less than alkyl amines; however, exotherms can still degrade the reagent.
- Monitoring:
 - Monitor via TLC (Visualization: UV 254nm). The product will likely be less polar than the starting amine.
- Quench:
 - Quench with Sat.
.
 - Extract with DCM.

Visualization: Handling Workflow



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Figure 2: Decision tree for assessing reagent quality and safe handling.

Part 4: Analytical Validation

To verify the identity of **N-butyl-4-methylaniline** (CAS 10387-24-3), use the following characteristic signals.

Technique	Parameter	Characteristic Signal	Interpretation
1H NMR	Aromatic Region	6.98 (d, 2H), 6.53 (d, 2H)	Para-substituted benzene ring pattern.
1H NMR	N-Alkyl Chain	3.09 (t, 2H)	Protons adjacent to Nitrogen ().
1H NMR	Methyl Group	2.23 (s, 3H)	Methyl group on the aromatic ring ().
IR	Functional Group	~3400 cm ⁻¹ (Weak/Broad)	N-H stretch (Secondary amine).
GC-MS	Molecular Ion	m/z = 163.1	Parent ion .

Note: NMR shifts are approximate (in) and may vary slightly based on concentration.

Part 5: Waste Disposal & Spill Management

Spill Response

- Evacuate: Clear the immediate area.
- PPE: Don Silver Shield gloves and respiratory protection.
- Neutralization: Absorb with sand or vermiculite. Do not use sawdust (fire hazard with amines/oxidizers).

- Cleaning: Clean surface with dilute acetic acid (to protonate and solubilize the amine) followed by soapy water.

Disposal

- Classification: Hazardous Organic Waste (Nitrogen-containing).
- Segregation: Do not mix with oxidizing acids (Nitric acid) or strong oxidizers (Peroxides). Violent reaction or ignition may occur.
- Labeling: Must be labeled "Toxic" and "Marine Pollutant".

References

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